

# Danofloxacin: A Comparative Analysis of Plasma and Lung Tissue Concentrations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Danofloxacin*

Cat. No.: *B054342*

[Get Quote](#)

A comprehensive review of experimental data highlights the preferential accumulation of the veterinary fluoroquinolone **danofloxacin** in lung tissue over plasma, supporting its efficacy in treating respiratory infections in livestock and poultry.

**Danofloxacin**, a synthetic fluoroquinolone antimicrobial, consistently demonstrates significantly higher concentrations in lung tissue compared to plasma across multiple animal species, including cattle, swine, and chickens. This preferential distribution to the site of respiratory infections is a key pharmacokinetic characteristic that underpins its therapeutic success. This guide provides a comparative analysis of **danofloxacin** levels in these two critical biological compartments, supported by experimental data and detailed methodologies.

## Quantitative Analysis of Danofloxacin Distribution

The following tables summarize key pharmacokinetic parameters of **danofloxacin** in plasma and lung tissue from various studies. These data illustrate the consistent finding of higher drug accumulation in the lungs.

Table 1: **Danofloxacin** Pharmacokinetics in Calves with Acute Pneumonia

Parameter	Plasma	Pneumonic Lung Tissue	Reference
Administration Route	Intramuscular (IM)	Intramuscular (IM)	[1][2]
Dosage	1.25 mg/kg body weight	1.25 mg/kg body weight	[1][2]
Peak Concentration (Cmax)	0.25 µg/mL	1.17 µg/g	[1][2]
Time to Peak (Tmax)	0.80 hours	1.8 hours	[1][2]
Ratio of Lung to Plasma Cmax	-	4.7	Calculated
Area Under the Curve (AUC)	-	3.6 times that of plasma	[2]

Table 2: **Danofloxacin** Pharmacokinetics in Swine

Parameter	Plasma	Lung Tissue	Reference
Administration Route	Intramuscular (IM)	Intramuscular (IM)	[3][4][5]
Dosage	1.25 mg/kg body weight	1.25 mg/kg body weight	[3][4]
Peak Concentration (Cmax)	0.40 mg/L	1.68 mg/L	[3][4]
Time to Peak (Tmax)	1 hour	1 hour	[3][4]
Ratio of Lung to Plasma Cmax	-	4.2	Calculated
General Finding	-	4 to 7 times plasma concentration	[5]

Table 3: **Danofloxacin** Pharmacokinetics in Broiler Chickens

Parameter	Plasma	Lung Tissue	Reference
Administration Route	Drinking Water	Drinking Water	[3][4][6]
Dosage	5 mg/kg body weight for 3 days	5 mg/kg body weight for 3 days	[3][4]
Steady-State Concentration	0.21 mg/L	0.43 mg/kg	[3][4]
Ratio of Lung to Plasma Steady-State	-	2.05	Calculated
Single Oral Administration (5 mg/kg)	Cmax: 0.5 µg/mL	Cmax: 0.31 µg/g	[6]

## Experimental Protocols

The following methodologies are representative of the key experiments cited in the comparative analysis.

### Study in Calves with Acute Pneumonia

- Animal Model: Calves with naturally induced acute pneumonia were used in two separate studies.[1]
- Drug Administration: **Danofloxacin** was administered via intramuscular (IM) injection at a dose of 1.25 mg/kg of body weight.[1][2] In a separate part of the study, intravenous (IV) injection was also used to determine bioavailability.[1]
- Sample Collection: Plasma and lung tissue samples were collected at various time points post-injection.[7] Specifically, in one study, calves were sacrificed at one of six post-injection time points to collect both plasma and lung tissue.[7]
- Analytical Method: **Danofloxacin** concentrations in plasma and lung tissue were quantified using high-performance liquid chromatography (HPLC).[8]

### Study in Swine

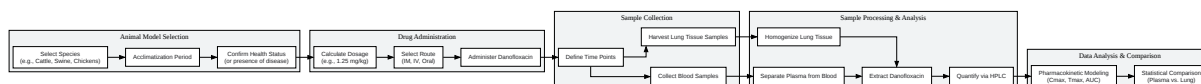
- Animal Model: Male and female pigs weighing approximately 40 kg were used.[3][4]
- Drug Administration: A single intramuscular (IM) injection of **danofloxacin** was administered at a dose of 1.25 mg/kg of body weight.[3][4] Other routes, including oral gavage, in feed, and in drinking water, were also investigated to confirm absorption.[5]
- Sample Collection: Plasma and lung tissue samples were collected at various time points, with peak concentrations observed at one hour post-dosing.[3][4]
- Analytical Method: **Danofloxacin** levels were determined using validated analytical methods, likely HPLC, to quantify the drug in plasma and tissue homogenates.[5]

## Study in Broiler Chickens

- Animal Model: 18-day old broiler chickens were used in the study.[3][4]
- Drug Administration: **Danofloxacin** was administered in the drinking water at a dose equivalent to 5 mg/kg of body weight for 3 days to achieve steady-state concentrations.[3][4] Single intravenous (IV) and oral (p.o.) administrations were also performed in a separate study.[6]
- Sample Collection: Plasma and lung tissue samples were collected 12 hours after the initiation of treatment to measure steady-state concentrations.[3][4] For the single-dose study, plasma and various tissues were collected at different time points.[6]
- Analytical Method: **Danofloxacin** concentrations were determined by specific and sensitive high-performance liquid chromatography (HPLC) methods.[6]

## Visualizing the Experimental Workflow

The following diagram illustrates a generalized workflow for the comparative analysis of **danofloxacin** levels in plasma and lung tissue.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **danofloxacin** analysis.

## Conclusion

The presented data consistently demonstrates that **danofloxacin** achieves significantly higher concentrations in lung tissue compared to plasma. This pharmacokinetic profile, characterized by rapid absorption and extensive tissue penetration, particularly into the lungs, validates its use for the treatment of bovine and swine respiratory diseases, as well as respiratory infections in poultry. The lung-to-plasma concentration ratios, often exceeding 4-fold, indicate that plasma concentrations may underestimate the drug's availability at the primary site of infection. This comprehensive understanding of **danofloxacin**'s distribution is crucial for optimizing dosing regimens and ensuring therapeutic efficacy in veterinary medicine.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Lung tissue concentrations and plasma pharmacokinetics of danofloxacin in calves with acute pneumonia - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Danofloxacin plasma pharmacokinetics, lung tissue concentrations, and comparison of these concentrations to regional pulmonary blood flow in calves with acute pneumonia - ProQuest [proquest.com]
- 3. fao.org [fao.org]
- 4. Danofloxacin [fao.org]
- 5. Pharmacokinetic study of danofloxacin in cattle and swine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Comparative study of the plasma pharmacokinetics and tissue concentrations of danofloxacin and enrofloxacin in broiler chickens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Pharmacokinetics of Danofloxacin in Pneumonic Cattle | American Association of Bovine Practitioners Conference Proceedings [bovine-ojs-tamu.tdl.org]
- 8. Pharmacokinetics of Enrofloxacin and Danofloxacin in Plasma, Inflammatory Exudate, and Bronchial Secretions of Calves following Subcutaneous Administration - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Danofloxacin: A Comparative Analysis of Plasma and Lung Tissue Concentrations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054342#comparative-analysis-of-danofloxacin-levels-in-plasma-and-lung-tissue]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)